HPLC method for quantification of 1-(2-Ethoxyphenyl)imidazole

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Compound of Interest

Compound Name: *1-(2-Ethoxyphenyl)imidazole*

Cat. No.: *B8499652*

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High-Performance Liquid Chromatography (HPLC) Method Development and Validation for the Quantification of **1-(2-Ethoxyphenyl)imidazole**

Executive Summary & Scope

1-(2-Ethoxyphenyl)imidazole is a critical heterocyclic building block utilized in the synthesis of advanced active pharmaceutical ingredients (APIs) and agrochemicals. Accurate quantification of this intermediate is essential for reaction monitoring, purity assessment, and quality control. This application note details the development, optimization, and validation of a robust, reversed-phase High-Performance Liquid Chromatography (RP-HPLC) method. Designed by senior application scientists, this protocol operates as a self-validating system, ensuring high-fidelity data generation in strict compliance with the latest ICH Q2(R2)[1] and USP <621>[2] regulatory frameworks.

Physicochemical Profiling & Method Rationale

Method development is not a trial-and-error process; it is dictated by the physicochemical properties of the analyte. The causality behind every chromatographic parameter selected for **1-(2-Ethoxyphenyl)imidazole** is outlined below:

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- Analyte Chemistry: The molecule features a basic imidazole ring (estimated pKa ~6.5–7.0) conjugated to a hydrophobic ethoxyphenyl moiety (estimated LogP ~2.5).

- Stationary Phase Selection: A superficially porous (core-shell) C18 column (2.6 µm particle size) was selected. The core-shell architecture minimizes the van Deemter A-term (eddy diffusion), providing UHPLC-like efficiency and sharp peak shapes at standard HPLC backpressures. The C18 ligand provides optimal hydrophobic retention for the ethoxyphenyl group.

- Mobile Phase Causality: Basic nitrogen-containing compounds like imidazoles are notorious for interacting with residual, unreacted silanol groups on the silica column backbone, leading to severe peak tailing. To mitigate this, the mobile phase is heavily acidified using 0.1% Trifluoroacetic acid (TFA) to a pH of ~2.0. This pH is well below the pKa of the imidazole ring, ensuring it is fully protonated and repelled by the similarly protonated silanols. Acetonitrile (MeCN) is chosen as the organic modifier due to its low viscosity and superior UV transparency compared to methanol.

- Diluent Matching: The sample diluent is formulated as 50:50 Water:MeCN. Injecting a sample in a solvent stronger than the initial mobile phase conditions (10% MeCN) can cause peak fronting or splitting. The chosen diluent ensures the analyte focuses at the head of the column prior to gradient elution.

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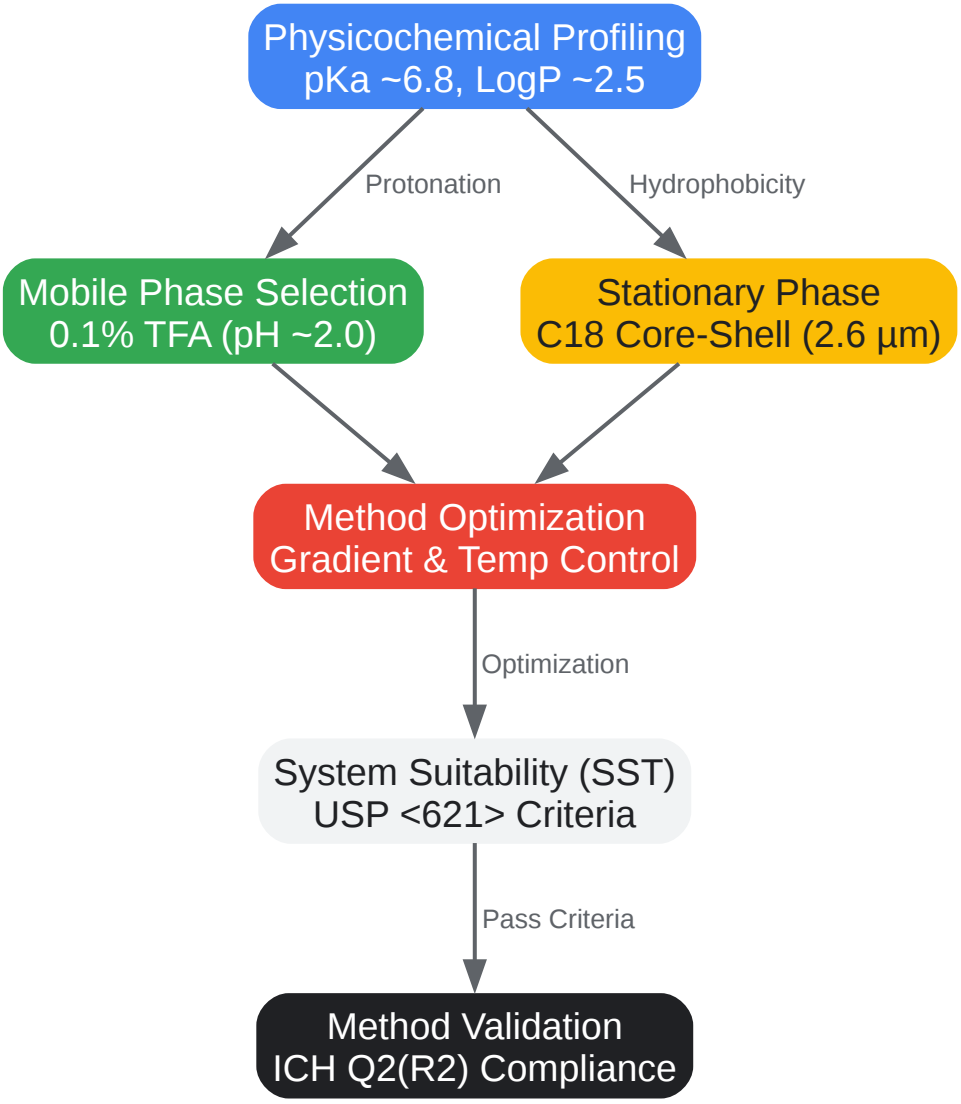

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Fig 1: Logical workflow for HPLC method development and validation of **1-(2-Ethoxyphenyl)imidazole**.

Experimental Protocol & Chromatographic Conditions

Reagents and Materials

- Analyte: **1-(2-Ethoxyphenyl)imidazole** reference standard (Purity ≥ 99.0%).
- Solvents: HPLC-grade Water (18.2 MΩ·cm), HPLC-grade Acetonitrile (MeCN).

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- Modifiers: LC-MS grade Trifluoroacetic acid (TFA).

Optimized Chromatographic Parameters

The following gradient method ensures the elution of the target analyte while effectively washing strongly retained impurities from the column matrix.

Table 1: Optimized Chromatographic Conditions

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Parameter	Condition	Causality / Rationale
Column	C18, 100 x 4.6 mm, 2.6 µm (Core-Shell)	High efficiency; optimal retention of the hydrophobic ethoxyphenyl group.
Mobile Phase A	0.1% TFA in HPLC Water (pH ~2.0)	Fully protonates the basic imidazole nitrogen, preventing silanol interactions.
Mobile Phase B	0.1% TFA in Acetonitrile (MeCN)	Low viscosity; excellent solubilizer for the analyte; matched modifier prevents baseline drift.
Gradient Profile	0-2 min: 10% B2-8 min: 10% → 90% B8-10 min: 90% B10-10.1 min: 10% B10.1-15 min: 10% B	Initial hold focuses the peak. The ramp ensures sharp elution. The high-organic wash clears late-eluting impurities.
Flow Rate	1.0 mL/min	Optimal linear velocity for 4.6 mm internal diameter columns.
Column Temp	30 °C	Stabilizes retention times and reduces mobile phase viscosity for lower backpressure.
Detection	UV at 254 nm and 220 nm	254 nm for universal aromatic detection; 220 nm for maximum sensitivity ($\pi-\pi^*$ transitions).
Injection Vol	10 µL	Prevents column overloading while maintaining a high signal-to-noise ratio.

Step-by-Step Sample Preparation Workflow

To guarantee reproducibility, sample preparation must be strictly standardized.

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- Standard Stock Preparation: Accurately weigh 10.0 mg of **1-(2-Ethoxyphenyl)imidazole** reference standard into a 10 mL volumetric flask. Dissolve and make up to volume with Diluent (50:50 Water:MeCN) to yield a 1.0 mg/mL stock solution.
- Working Standard Preparation: Pipette 1.0 mL of the stock solution into a 10 mL volumetric flask and dilute to volume with Diluent to yield a final concentration of 100 µg/mL.
- Sample Preparation: Weigh an appropriate amount of the sample to achieve a target concentration of ~100 µg/mL. Dissolve in Diluent.
- Homogenization: Sonicate all solutions for 10 minutes at room temperature to ensure complete dissolution.
- Filtration: Filter all solutions through a 0.22 µm PTFE syringe filter prior to placing them into HPLC vials. Discard the first 1 mL of filtrate to prevent adsorption artifacts.



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Fig 2: Standardized sample preparation and injection workflow for quantitative HPLC analysis.

Self-Validating System: System Suitability Testing (SST)

A method is only trustworthy if it can prove its operational integrity before generating sample data. In accordance with the harmonized USP General Chapter <621> guidelines[2][3], this protocol requires the execution of a System Suitability Test (SST). The analytical run is automatically invalidated if the system fails to meet the criteria outlined in Table 2.

Table 2: System Suitability Testing (SST) Criteria (USP <621>)

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Parameter	Acceptance Criteria	Purpose / Causality
Retention Time (RT)	~5.5 min (± 2.0% RSD)	Verifies pump delivery accuracy and mobile phase composition consistency.
Tailing Factor (Tf)	≤ 1.5	Ensures the absence of secondary interactions (e.g., silanol effects) and column degradation.
Theoretical Plates (N)	≥ 5,000	Confirms column packing integrity and overall system efficiency.
Area % RSD (n=6)	≤ 2.0%	Validates autosampler precision and injection reproducibility.

Method Validation Framework

To ensure the method is "fit for its intended purpose," it must be validated according to the ICH Q2(R2) guidelines, which became legally effective in June 2024[1][4]. The validation framework assesses the method's reliability across its lifecycle.

Table 3: ICH Q2(R2) Validation Parameters & Acceptance Criteria

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Validation Parameter	Methodology	Acceptance Criteria
Specificity	Inject blank (Diluent), standard solution, and sample matrix. Evaluate peak purity using a Photodiode Array (PDA) detector.	No interfering peaks at the retention time of 1-(2-Ethoxyphenyl)imidazole. Peak purity angle < Purity threshold.
Linearity	Prepare and inject 5 concentration levels ranging from 25% to 150% of the target concentration (25 to 150 µg/mL).	Correlation coefficient (R2) ≥ 0.999. Y-intercept ≤ 2.0% of the response at 100% level.
Accuracy (Recovery)	Spike sample matrix with known amounts of reference standard at 50%, 100%, and 150% levels (n=3 per level).	Mean recovery across all levels must fall between 98.0% and 102.0%.
Precision (Repeatability)	Perform 6 replicate preparations of the sample at 100% concentration and inject.	% RSD of the calculated assay results ≤ 2.0%.
LOD / LOQ	Determine via Signal-to-Noise (S/N) ratio from serial dilutions of the standard.	Limit of Detection (LOD): S/N ≥ 3.Limit of Quantitation (LOQ): S/N ≥ 10.
Robustness	Deliberately alter flow rate (± 0.1 mL/min), column temp (± 2 °C), and mobile phase pH (± 0.1 units).	SST criteria (Table 2) must still be met under all perturbed conditions.

References

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